

Personal protective equipment for handling Palmitoyl chloride

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Compound of Interest

Compound Name: Palmitoyl chloride

Cat. No.: B120768

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Essential Safety and Handling Guide for Palmitoyl Chloride

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of **Palmitoyl chloride** (CAS No. 112-67-4). Adherence to these protocols is essential for ensuring laboratory safety and minimizing risks associated with this corrosive and reactive compound.

Palmitoyl chloride is a hazardous substance that can cause severe skin burns, eye damage, and respiratory tract irritation.[1][2] It reacts violently with water, releasing corrosive hydrogen chloride gas.[1][2] Due to its hazardous nature, all handling procedures must be conducted with strict adherence to the safety protocols outlined below.

Key Physical and Chemical Properties

A summary of important quantitative data for **Palmitoyl chloride** is presented in the table below for easy reference.

Property	Value
CAS Number	112-67-4
Molecular Formula	C ₁₆ H ₃₁ ClO
Molecular Weight	274.87 g/mol
Appearance	Clear colorless to light yellow liquid
Boiling Point	88 - 90 °C at 0.3 hPa
Melting Point	11 - 13 °C
Density	0.906 g/mL at 25 °C
UN Number	UN3265

Experimental Protocol: Safe Handling of Palmitoyl Chloride

The following is a step-by-step procedure for the safe handling of **Palmitoyl chloride** in a laboratory setting.

1. Engineering Controls and Location:

- All work with **Palmitoyl chloride** must be conducted in a well-ventilated laboratory, inside a certified chemical fume hood.[\[1\]](#)
- An eyewash station and a safety shower must be readily accessible and in good working order.[\[1\]](#)[\[3\]](#)

2. Personal Protective Equipment (PPE):

- Eye and Face Protection: Tightly fitting safety goggles and a full-face shield are mandatory to protect against splashes.[\[2\]](#)
- Hand Protection: Wear impermeable and chemical-resistant gloves, such as nitrile rubber.[\[3\]](#) Gloves must be inspected for any signs of degradation or perforation before use.[\[2\]](#)

- Skin and Body Protection: A lab coat or impermeable protective clothing is required to prevent skin contact.[3] When handling larger quantities, a chemical-resistant apron is recommended.
- Respiratory Protection: If there is a risk of inhalation, or if working outside of a fume hood is unavoidable, a NIOSH-approved respirator with cartridges appropriate for acid gases and organic vapors must be used.[1]

3. Handling Procedure:

- Before starting any work, ensure all necessary materials and waste containers are prepared and within reach inside the fume hood.
- Carefully uncap the **Palmitoyl chloride** container, being mindful of any potential pressure buildup.[4]
- Use only compatible equipment made of glass or other resistant materials. Avoid using aluminum or galvanized containers.[4]
- Dispense the required amount of **Palmitoyl chloride** slowly and carefully to avoid splashing.
- Keep the container tightly sealed when not in use to prevent exposure to moisture, as it reacts violently with water.[2]

4. Spill Management:

- In the event of a small spill, absorb the material with an inert absorbent material such as sand or vermiculite.[2] Do not use combustible materials.
- Place the absorbed material into a suitable, labeled container for hazardous waste disposal. [2]
- For larger spills, evacuate the area and follow your institution's emergency procedures.

5. First Aid Measures:

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Seek immediate medical attention.[5]

- Skin Contact: Immediately remove all contaminated clothing and wash the affected area with soap and plenty of water for at least 15 minutes. Seek immediate medical attention.[5]
- Inhalation: Move the individual to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, provide artificial respiration. Seek immediate medical attention.[5]
- Ingestion: Do NOT induce vomiting. If the person is conscious, rinse their mouth with water and have them drink one or two glasses of water. Seek immediate medical attention.[3]

6. Storage:

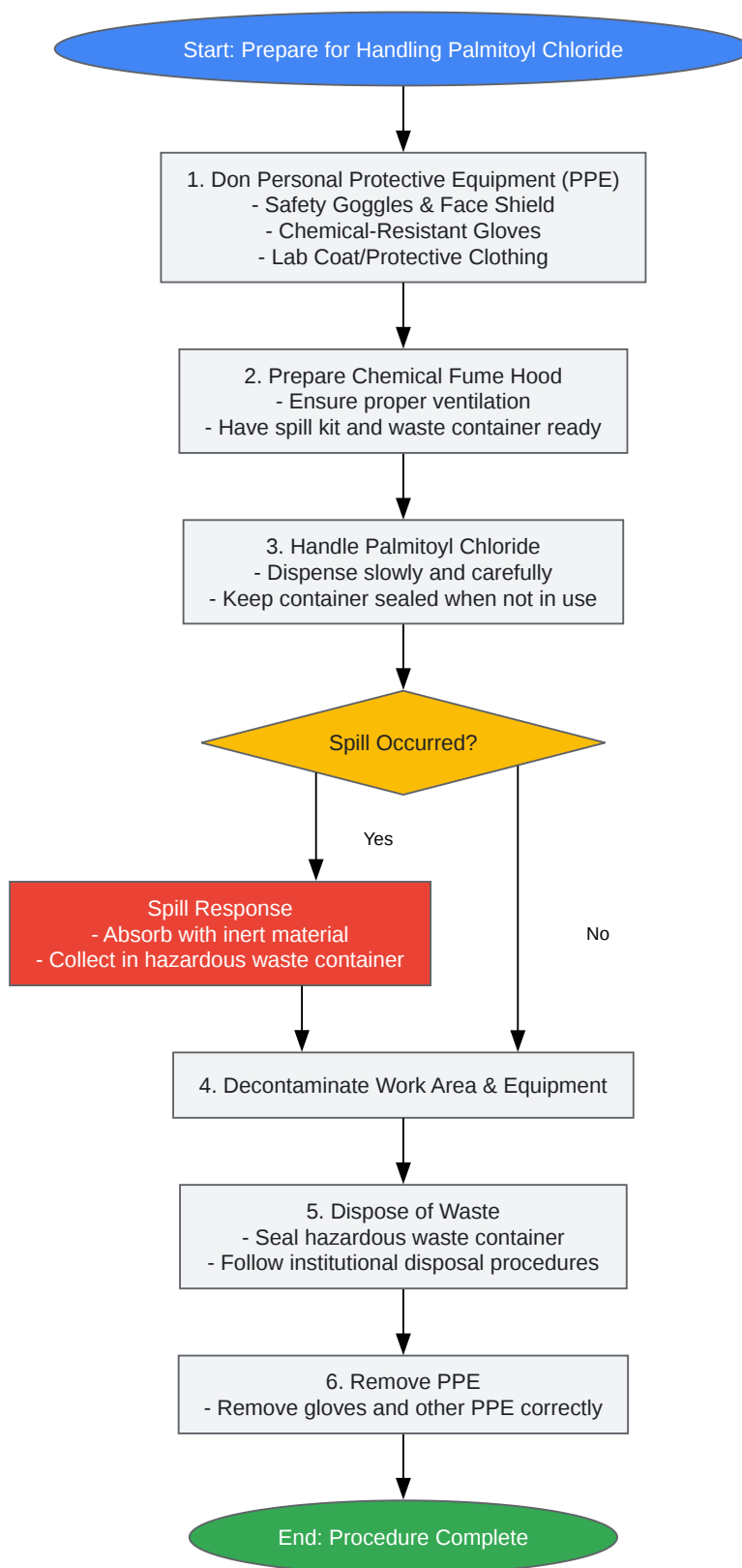
- Store **Palmitoyl chloride** in a cool, dry, and well-ventilated area away from incompatible materials such as bases, oxidizing agents, and alcohols.[6]
- The storage area should be a designated corrosives area.[6]
- Containers must be kept tightly closed to prevent contact with moisture.[2]

7. Disposal Plan:

- All waste containing **Palmitoyl chloride** must be treated as hazardous waste.
- Dispose of unused product and contaminated materials in a designated, properly labeled, and sealed container.
- Arrange for collection by a specialized chemical waste disposal company in accordance with all local, state, and federal regulations.[3]

Workflow for Safe Handling of Palmitoyl Chloride

The following diagram illustrates the key steps and decision points for the safe handling of **Palmitoyl chloride**, from preparation to disposal.



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